

# An In-depth Technical Guide to the Safe Handling of Molybdenum-95

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Molybdenum-95**

Cat. No.: **B3322307**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling precautions for **Molybdenum-95** (<sup>95</sup>Mo), a stable isotope of molybdenum. While <sup>95</sup>Mo is not radioactive, the chemical properties of molybdenum and its compounds necessitate rigorous safety protocols in a laboratory setting. This document outlines the potential hazards, exposure limits, and best practices for handling, storage, and disposal to ensure the safety of all personnel.

## Core Safety and Hazard Information

**Molybdenum-95** is a stable, non-radioactive isotope of the element molybdenum.[1][2][3] It is naturally occurring with an atomic mass of 94.905842 Da.[2][3] The primary hazards associated with <sup>95</sup>Mo are related to the chemical toxicity of molybdenum and its compounds, particularly in powdered form. Molybdenum powder is considered a flammable solid and can pose a fire and explosion hazard when dispersed in the air.[4]

### Hazard Identification:

- Flammability: Molybdenum powder is a flammable solid.[4]
- Health Hazards: Inhalation of molybdenum dust can irritate the nose and throat.[4] High levels of exposure may lead to headache, fatigue, loss of appetite, and muscle and joint pain.[4] There is also a potential risk of liver and kidney damage with repeated exposure.[4] Some molybdenum compounds are suspected of causing reproductive harm.

## Physical and Chemical Properties of Molybdenum-95

Property	Value
Atomic Number	42
Atomic Mass	94.905837 g/mol
Appearance	Silvery-white metal
Melting Point	2623 °C (4753 °F)
Boiling Point	4639 °C (8382 °F)
Density	10.2 g/cm³
Radioactivity	Stable, non-radioactive
Natural Abundance	~15.9%

(Data sourced from multiple chemical and isotopic databases)

## Occupational Exposure Limits for Molybdenum

Regulatory Body	Exposure Limit (as Mo)	Notes
OSHA (PEL)	15 mg/m³	Total dust, 8-hour time-weighted average
ACGIH (TLV)	10 mg/m³	Inhalable fraction, 8-hour time-weighted average
ACGIH (TLV)	3 mg/m³	Respirable fraction, 8-hour time-weighted average
NIOSH (REL)	15 mg/m³	10-hour time-weighted average

(PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit)

## Best Practices for Laboratory Handling

Given that detailed experimental protocols for safety studies are not publicly available, this section outlines best practices for handling **Molybdenum-95** in a laboratory setting, derived from safety data sheets and general laboratory safety guidelines.

## Engineering Controls

- Ventilation: Always handle **Molybdenum-95** powder in a well-ventilated area. A certified chemical fume hood is recommended to minimize inhalation exposure.
- Containment: For procedures that may generate dust, use of a glove box or other containment enclosure is advisable.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield must be worn.
- Hand Protection: Nitrile or neoprene gloves are recommended to prevent skin contact.
- Body Protection: A lab coat should be worn. For larger quantities or when significant dust generation is possible, a chemical-resistant apron or coveralls may be necessary.
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below the occupational limits, a NIOSH-approved respirator with N95, R95, or P95 filters should be used.

## Handling and Storage

- Handling: Avoid creating dust. Use non-sparking tools when handling molybdenum powder. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

### First-Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.

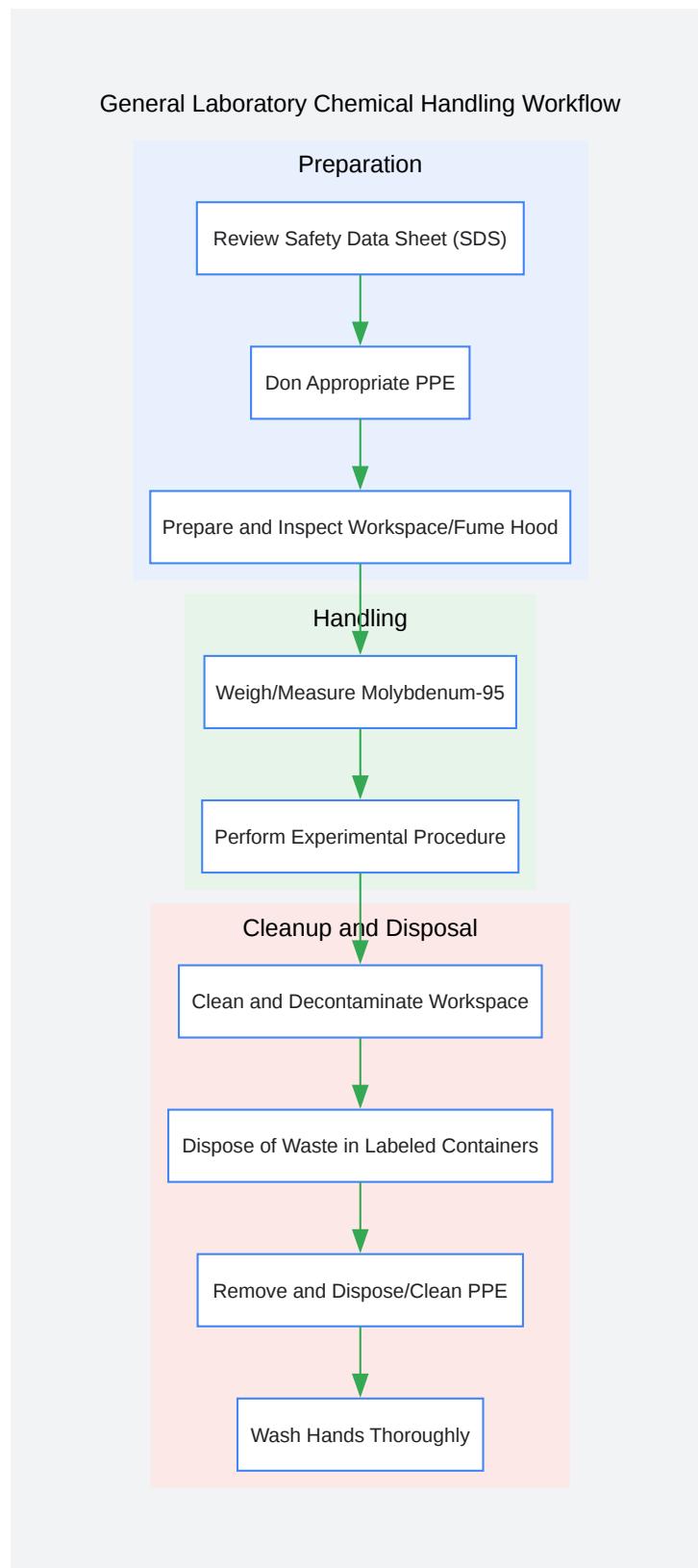
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

## Accidental Release Measures

- Spills: In the event of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Carefully sweep or vacuum the spilled material, avoiding dust generation. Place the material in a sealed container for disposal.

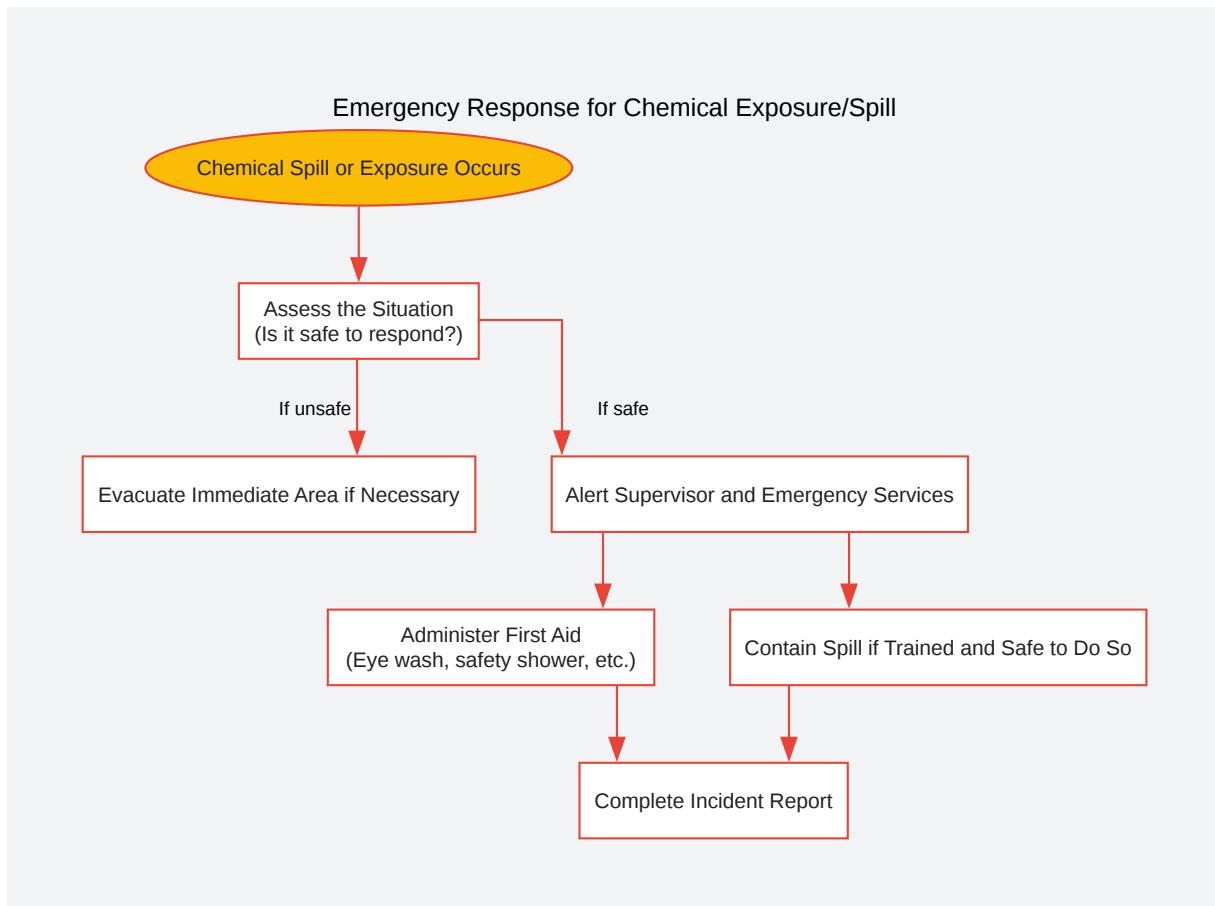
## Visualized Workflows

The following diagrams illustrate standard workflows for handling chemical substances and responding to emergencies in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: General workflow for handling **Molybdenum-95** in a laboratory.



[Click to download full resolution via product page](#)

Caption: Emergency response procedure for incidents involving **Molybdenum-95**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [americanelements.com](http://americanelements.com) [americanelements.com]
- 2. [buyisotope.com](http://buyisotope.com) [buyisotope.com]
- 3. Molybdenum-95 | Mo | CID 42626459 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. WebElements Periodic Table » Molybdenum » isotope data [webelements.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Molybdenum-95]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3322307#safety-and-handling-precautions-for-molybdenum-95>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)